

# "physical and chemical properties of Tellurium, dibutyl-"

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## Compound of Interest

Compound Name: Tellurium, dibutyl-

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## An In-depth Technical Guide on Dibutyl Telluride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of dibutyl telluride. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and established experimental methodologies.

## Chemical Identity and Physical Properties

Dibutyl telluride, also known as 1-(butyltellanyl)butane, is an organotellurium compound with the chemical formula  $C_8H_{18}Te$ . It is registered under CAS number 38788-38-4.<sup>[1]</sup> The compound is a liquid at room temperature and is characterized by a highly unpleasant odor.

## Tabulated Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of dibutyl telluride.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>18</sub> Te	[1]
Molecular Weight	241.8 g/mol	[1]
Boiling Point	109-112 °C at 12 mmHg	ChemicalBook
Solubility	Insoluble in water and ethanol; Soluble in ether, petroleum ether, and THF	ChemicalBook
Density	Data not available	
Melting Point	Data not available	
Appearance	Yellowish-brown oil	Organic Syntheses

## Synthesis and Reactivity

Dibutyl telluride is primarily synthesized through the reaction of an alkylating agent with a tellurium source. It exhibits reactivity characteristic of a nucleophilic and reducing agent.

## Synthesis of Dibutyl Telluride

A common method for the preparation of dibutyl telluride involves the reaction of n-butyl bromide with sodium telluride. The sodium telluride is typically prepared in situ by the reduction of elemental tellurium.

Experimental Protocol: Synthesis of Sodium Telluride and subsequent reaction with n-Butyl Bromide

This protocol is adapted from a general procedure for the synthesis of diorganyl tellurides.[2][3]

Materials:

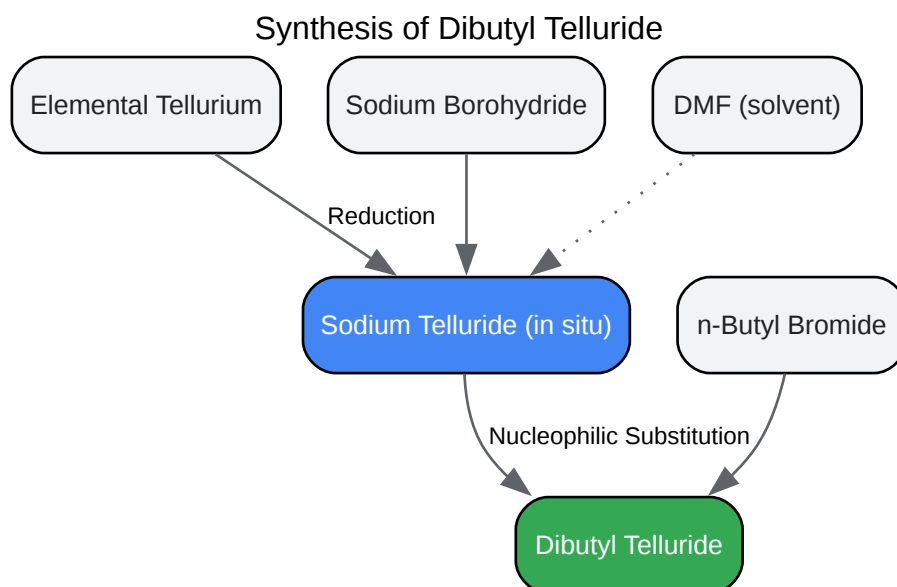
- Elemental Tellurium powder
- Sodium borohydride (NaBH<sub>4</sub>)

- N,N-Dimethylformamide (DMF), anhydrous
- n-Butyl bromide
- Nitrogen gas supply
- Standard glassware for inert atmosphere reactions (Schlenk line, etc.)
- Magnetic stirrer and heating mantle

#### Procedure:

- Under a nitrogen atmosphere, add elemental tellurium powder (1.0 equivalent) to a stirred solution of sodium borohydride (2.5 equivalents) in anhydrous DMF.
- Heat the reaction mixture to 80 °C and stir for 1 hour. The formation of sodium telluride ( $\text{Na}_2\text{Te}$ ) is indicated by the solution turning a deep purple color.
- Cool the reaction mixture to room temperature.
- Slowly add n-butyl bromide (2.0 equivalents) to the reaction mixture.
- Stir the resulting mixture at room temperature for 3-5 hours.
- Upon completion of the reaction (monitored by TLC), dilute the mixture with deionized water and extract with a suitable organic solvent (e.g., n-hexane or ethyl acetate).
- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude dibutyl telluride.
- Purification can be achieved by vacuum distillation.

#### Logical Workflow for Dibutyl Telluride Synthesis



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Caption: Workflow for the synthesis of dibutyl telluride.

## Reactivity of Dibutyl Telluride

Dibutyl telluride serves as a nucleophile and can be used in the synthesis of other organotellurium compounds. For instance, it reacts with elemental iodine to form dibutyl tellurium diiodide. It is also employed as a reducing agent in various organic transformations. The lone pair of electrons on the tellurium atom allows it to act as a ligand in coordination chemistry.

## Spectroscopic Characterization

The structure and purity of dibutyl telluride are typically confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR: The proton NMR spectrum of dibutyl telluride is expected to show signals corresponding to the butyl chains. The protons closer to the tellurium atom will be deshielded and appear at a lower field.

$^{13}\text{C}$  NMR: The carbon-13 NMR spectrum will show distinct signals for each of the four carbon atoms in the butyl chains. PubChem provides access to an experimental  $^{13}\text{C}$  NMR spectrum for dibutyl telluride.<sup>[1]</sup>

#### Experimental Protocol: NMR Spectroscopic Analysis

##### Instrumentation:

- A high-resolution NMR spectrometer (e.g., 300 MHz or higher).
- NMR tubes.
- Deuterated solvent (e.g.,  $\text{CDCl}_3$ ).

##### Procedure:

- Prepare a dilute solution of the purified dibutyl telluride in the chosen deuterated solvent.
- Transfer the solution to an NMR tube.
- Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra according to the instrument's standard operating procedures.
- Process the spectra (Fourier transform, phase correction, and baseline correction) to obtain the chemical shifts, integration, and coupling patterns.

## Infrared (IR) Spectroscopy

The IR spectrum of dibutyl telluride will be dominated by the vibrational modes of the C-H bonds in the butyl groups. The C-Te stretching and bending vibrations are expected to appear in the far-infrared region.

#### Experimental Protocol: FTIR Spectroscopy

##### Instrumentation:

- A Fourier-transform infrared (FTIR) spectrometer.
- Salt plates (e.g., NaCl or KBr) for liquid samples.

Procedure:

- Place a drop of the neat liquid dibutyl telluride between two salt plates to form a thin film.
- Acquire the IR spectrum over the desired range (typically 4000-400  $\text{cm}^{-1}$ ).
- Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

## Biological Activity and Toxicology

Organotellurium compounds, in general, are known for their potential biological activities and associated toxicity. While specific data for dibutyl telluride is limited, the broader class of organotellurans has been investigated for its cytotoxic effects.

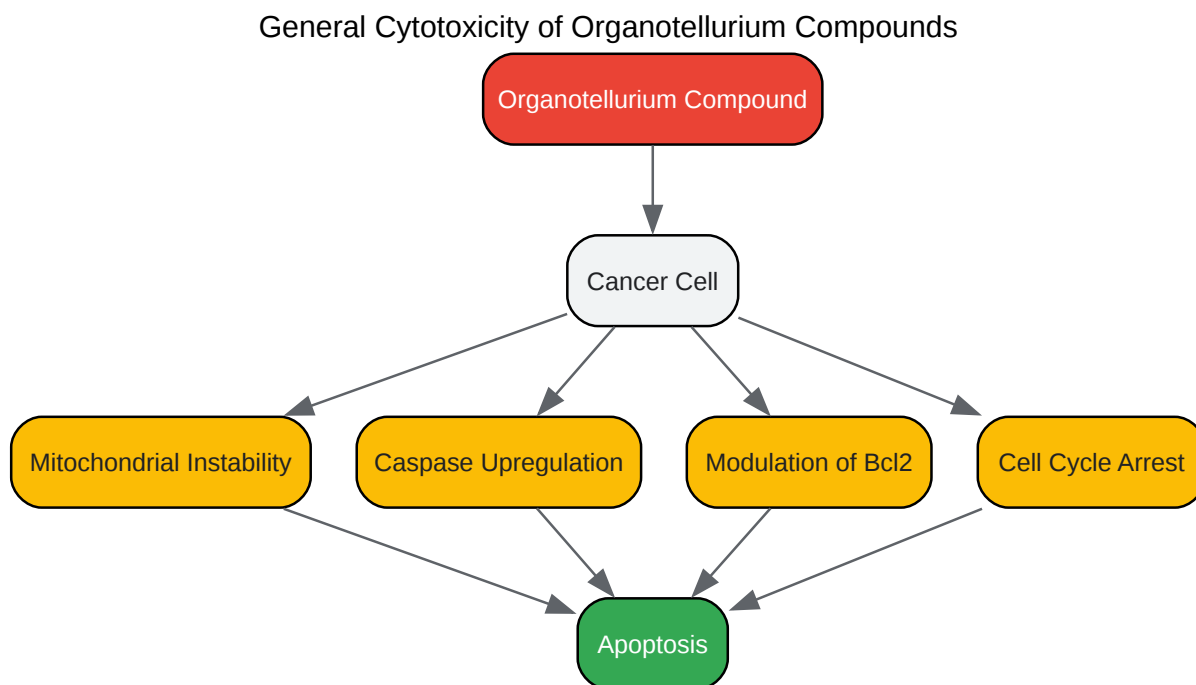
### General Cytotoxicity of Organotellurium Compounds

Studies have shown that organotellurium compounds can induce cytotoxicity in various cell lines. The proposed mechanisms of action include:

- Induction of Apoptosis: Organotellurans can trigger programmed cell death.[\[4\]](#)
- Cell Cycle Arrest: They can halt the progression of the cell cycle.[\[5\]](#)[\[6\]](#)
- Mitochondrial Instability: These compounds can disrupt the function of mitochondria.[\[5\]](#)[\[6\]](#)
- Modulation of Gene Expression: They can alter the expression of genes involved in cell death pathways, such as Bcl2.[\[5\]](#)[\[6\]](#)

The tellurium atom is believed to be a key factor in the observed cytotoxicity.[\[4\]](#)

Proposed General Mechanism of Organotelluran Cytotoxicity



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Caption: Putative mechanisms of organotelluran-induced cytotoxicity.

## Signaling Pathways Affected by Organotellurium Compounds

Research on compounds like diphenyl ditelluride has indicated that they can interfere with intracellular signaling pathways, particularly in neural cells. These effects are often mediated by changes in intracellular calcium levels and the activation of various protein kinases. While it is plausible that dibutyl telluride could have similar effects, specific studies are required for confirmation.

## Safety and Handling

Dibutyl telluride is a toxic compound with a very strong and unpleasant odor. It should be handled with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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